

# Safe Disposal of (Trifluoromethoxy)benzene: A Comprehensive Guide

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## Compound of Interest

Compound Name: (Trifluoromethoxy)benzene

Cat. No.: B1346884

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**(Trifluoromethoxy)benzene** is a highly flammable liquid that can cause skin, eye, and respiratory irritation.[1][2][3] Proper handling and disposal are crucial to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations. This guide provides detailed procedures for the safe disposal of **(Trifluoromethoxy)benzene**, including immediate safety precautions and spill management protocols.

## Immediate Safety and Handling

Before handling **(Trifluoromethoxy)benzene**, ensure that you are in a well-ventilated area, preferably within a chemical fume hood.[4] All personnel must be equipped with the appropriate Personal Protective Equipment (PPE).

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical splash goggles or a face shield.[4]
- Hand Protection: Use chemical-resistant gloves, such as nitrile rubber.
- Skin and Body Protection: A lab coat and flame-retardant antistatic protective clothing are required.[5]
- Respiratory Protection: If there is a risk of inhalation, a self-contained breathing apparatus may be necessary.

Facilities that store or use this material should be equipped with an eyewash station and a safety shower.[6] It is imperative to keep the chemical away from heat, sparks, open flames, and other ignition sources.[1] Use only non-sparking tools and explosion-proof equipment when handling.[2][4]

## Spill Management Protocol

In the event of a spill, immediate and proper action is necessary to prevent further contamination and ensure safety.

### Minor Spills:

- Eliminate Ignition Sources: Immediately remove all sources of ignition from the area.[4][5]
- Ensure Ventilation: Make sure the area is well-ventilated.[5]
- Containment: Use an inert absorbent material such as sand, dry lime, soda ash, or vermiculite to contain the spill.[4][5]
- Collection: With non-sparking tools, collect the absorbed material.[4][5]
- Disposal: Place the waste into a clearly labeled, sealed container for proper disposal.[4][5]

### Major Spills:

- Evacuate: Evacuate all personnel from the immediate area and move upwind.[5]
- Alert Authorities: Notify your institution's emergency responders, providing them with the location and nature of the spill.[5]
- Prevent Spread: Take measures to prevent the spill from entering drains or waterways.[5]

## Step-by-Step Disposal Procedure

Waste **(Trifluoromethoxy)benzene** must be disposed of in accordance with all national and local regulations. Do not mix with other waste.

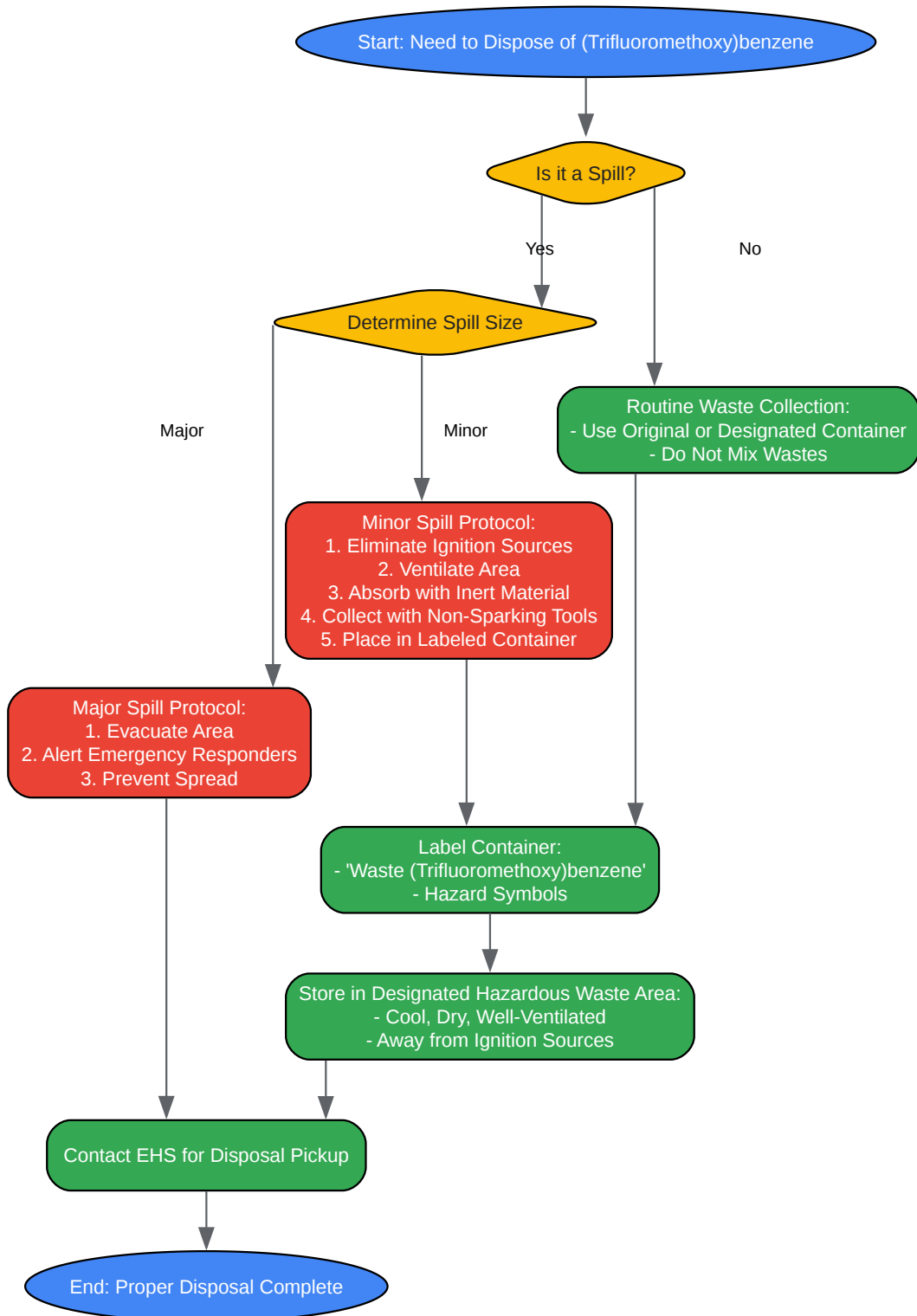
- **Waste Collection:** Collect waste (**Trifluoromethoxy**)benzene in its original container or a designated, compatible, and properly labeled waste container.[\[5\]](#)
- **Container Labeling:** The waste container must be clearly labeled with the chemical name "Waste (**Trifluoromethoxy**)benzene" and the appropriate hazard symbols (e.g., flammable liquid).[\[5\]](#)
- **Waste Storage:** Store the sealed waste container in a designated hazardous waste accumulation area. This area should be cool, dry, and well-ventilated, away from heat and sources of ignition.[\[4\]](#)
- **Disposal Request:** Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.[\[5\]](#) Provide them with the Safety Data Sheet (SDS) for the chemical.

## Quantitative Data Summary

Property	Value	Source
CAS Number	456-55-3	<a href="#">[1]</a>
Molecular Formula	C7H5F3O	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	162.11 g/mol	<a href="#">[3]</a>
Flash Point	12 °C (53.6 °F)	<a href="#">[4]</a>
Hazard Class	3 (Flammable Liquid)	<a href="#">[5]</a>
UN Number	1993	<a href="#">[5]</a>

## Disposal Workflow

Figure 1. (Trifluoromethoxy)benzene Disposal Workflow



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Caption: Disposal decision workflow for **(Trifluoromethoxy)benzene**.

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## References

- 1. synquestlabs.com [synquestlabs.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. (Trifluoromethoxy)benzene | C<sub>7</sub>H<sub>5</sub>F<sub>3</sub>O | CID 68010 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. benchchem.com [benchchem.com]
- 6. fishersci.com [fishersci.com]
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